

An In-depth Technical Guide to the Physicochemical Properties of 1-Vinylimidazole

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Compound of Interest

Compound Name: 1-Vinylimidazole

Cat. No.: B027976

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Introduction

1-Vinylimidazole (1-VIM) is a heterocyclic organic compound that has garnered significant attention in various scientific and industrial fields, including polymer chemistry, materials science, and pharmaceuticals.^[1] Its unique molecular structure, featuring a reactive vinyl group attached to an imidazole ring, imparts a versatile reactivity that allows for its use as a monomer in polymerization, a ligand in coordination chemistry, and a functional component in the synthesis of specialized materials. This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Vinylimidazole**, complete with quantitative data, detailed experimental protocols, and visualizations to aid in its application in research and development.

Physicochemical Properties

The fundamental physicochemical properties of **1-Vinylimidazole** are summarized in the tables below, providing a consolidated reference for laboratory and development work.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ N ₂	[2][3][4]
Molecular Weight	94.11 g/mol	[2][3][4]
Appearance	Colorless to light yellow/brown liquid	[3][5]
Odor	Amine-like, fishy	[3]
Density	1.039 g/mL at 25 °C	[3][6][7]
Boiling Point	192-194 °C (at 760 mmHg)	[3][5][6]
78-79 °C (at 13 mmHg)	[5][6][8]	
Melting Point	-78 °C	[8]
Refractive Index (n _D ²⁰)	1.533	[5][6][7]
Vapor Pressure	0.38 mmHg at 25 °C	[2]
Flash Point	84 °C (183.2 °F) - Closed Cup	[6][9][10]

Solubility and Chromatographic Properties

Property	Value	Reference(s)
Solubility in Water	Miscible	[3][5][11]
Solubility in Organic Solvents	Soluble in alcohols, slightly soluble in acetonitrile and chloroform.	[3][8]
LogP (Octanol/Water Partition Coefficient)	0.5	[2]

Acid-Base Properties

Property	Value	Reference(s)
pKa	Approximately 6.0	[12]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **1-Vinylimidazole** are outlined below. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Micro Method)

The boiling point of **1-Vinylimidazole** can be determined using a micro-boiling point apparatus, which is suitable for small sample volumes.

Apparatus:

- Thiele tube
- High-temperature mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., 6x50 mm)
- Rubber band or wire for attachment
- Bunsen burner or other heat source

Procedure:

- Attach the small test tube containing a few drops of **1-Vinylimidazole** to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with its sealed end up, into the test tube.
- Immerse the assembly in a Thiele tube filled with mineral oil, ensuring the oil level is above the side arm.
- Gently heat the side arm of the Thiele tube with a small flame.

- Observe the capillary tube. A slow stream of bubbles will emerge as the air expands.
- Continue heating until a rapid and continuous stream of bubbles escapes from the capillary tube. This indicates that the liquid has reached its boiling point.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube. Record this temperature.

Determination of Density

The density of liquid **1-Vinylimidazole** can be accurately measured using a pycnometer or by the gravimetric method using a graduated cylinder.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume or a graduated cylinder
- Analytical balance
- Water bath for temperature control (optional, for high accuracy)

Procedure (using a graduated cylinder):

- Weigh a clean, dry 10 mL graduated cylinder on an analytical balance and record the mass (m_1).
- Carefully add approximately 5-10 mL of **1-Vinylimidazole** to the graduated cylinder.
- Record the exact volume (V) of the liquid from the meniscus.
- Weigh the graduated cylinder with the liquid and record the new mass (m_2).
- Calculate the mass of the liquid ($m_{\text{liquid}} = m_2 - m_1$).
- Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / V$.

- For higher accuracy, perform the measurement at a controlled temperature (e.g., 25 °C) using a water bath.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Ethanol or acetone for cleaning
- Lens paper

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry. Clean with ethanol or acetone and lens paper if necessary.
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a clean dropper, place a few drops of **1-Vinylimidazole** onto the surface of the lower prism.
- Close the prisms firmly.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Adjust the light source and the mirror to get optimal illumination.

- Rotate the knob to bring the borderline between the light and dark fields into the center of the crosshairs in the eyepiece.
- If the borderline is colored, adjust the compensator to achieve a sharp, achromatic line.
- Read the refractive index value directly from the scale.

Determination of pKa by Acid-Base Titration

The acid dissociation constant (pKa) of the imidazole moiety in **1-Vinylimidazole** can be determined by potentiometric titration.

Apparatus:

- pH meter with a glass electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Standardized solution of a strong base (e.g., 0.1 M NaOH)

Procedure:

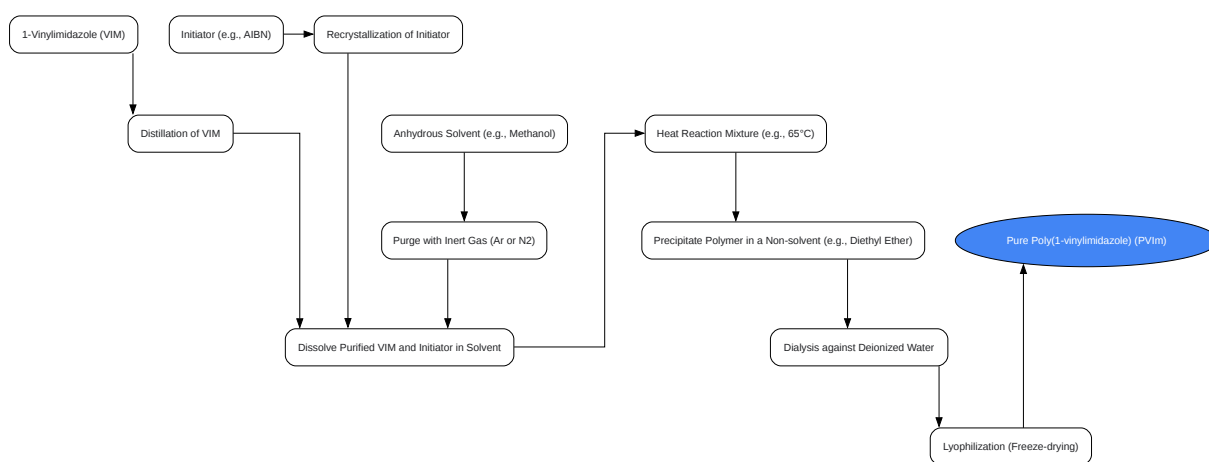
- Accurately weigh a known amount of **1-Vinylimidazole** and dissolve it in a known volume of deionized water in a beaker.
- Place the beaker on a magnetic stirrer and add a stir bar.
- Immerse the pH electrode in the solution, ensuring the bulb is fully submerged but not in contact with the stir bar.
- Record the initial pH of the solution.

- Titrate the **1-Vinylimidazole** solution with the standardized HCl solution, adding the acid in small, known increments (e.g., 0.1-0.5 mL).
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration well past the equivalence point.
- Plot a titration curve of pH versus the volume of HCl added.
- The pKa is the pH at the half-equivalence point. This can be determined from the graph as the pH at half the volume of titrant required to reach the equivalence point (the point of steepest inflection in the curve).

Visualizations

Polymerization of 1-Vinylimidazole: A Workflow

1-Vinylimidazole is a versatile monomer that can be polymerized through various methods, most commonly free-radical polymerization, to form poly(**1-vinylimidazole**) (PVI_m). This polymer has applications in areas such as drug delivery, gene therapy, and as a catalyst.^[12] ^[13] The following diagram illustrates a typical workflow for the free-radical polymerization of **1-Vinylimidazole**.

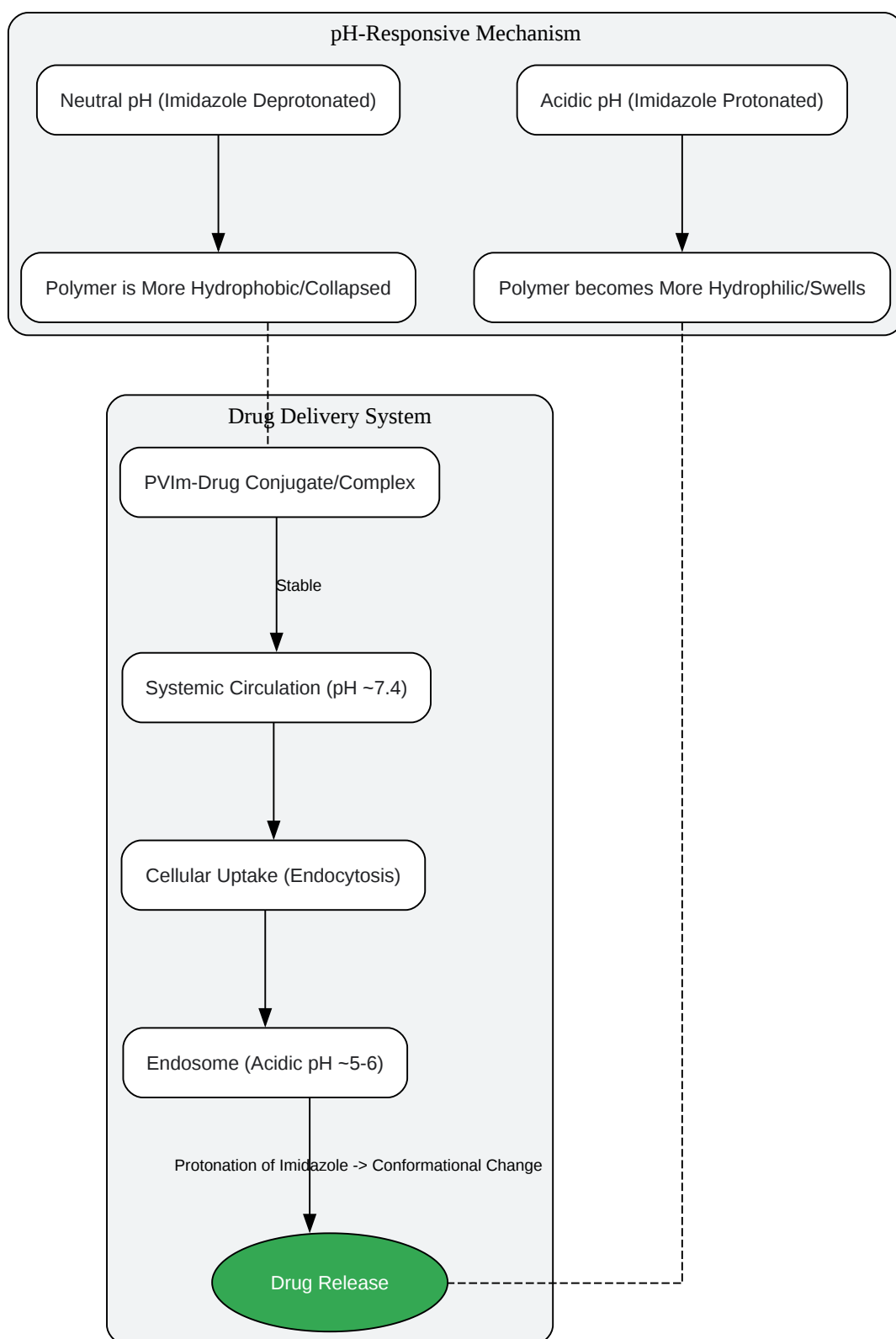


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Caption: Workflow for the free-radical polymerization of **1-Vinylimidazole**.

Logical Relationship in Drug Delivery Application

Poly(**1-vinylimidazole**) and its copolymers are explored for pH-responsive drug delivery systems. The imidazole groups can be protonated at acidic pH, such as in endosomal compartments, leading to changes in polymer conformation and potentially triggering drug release.



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Caption: Logical flow of pH-responsive drug release from a PVIIm-based carrier.

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